

A Comprehensive Technical Guide to 2-Bromoanisole: Safety, Handling, and Emergency Protocols

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Compound of Interest

Compound Name: 2-Bromoanisole

Cat. No.: B166433

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This guide provides an in-depth overview of **2-Bromoanisole** (CAS No. 578-57-4), intended for researchers, scientists, and professionals in drug development. It consolidates critical safety data, handling procedures, and emergency responses to ensure safe laboratory practices.

Section 1: Chemical Identification

2-Bromoanisole, also known as 1-Bromo-2-methoxybenzene, is a colorless to pale yellow liquid organobromide.^{[1][2]} It serves as a versatile intermediate in organic synthesis, particularly in the production of pharmaceuticals and other fine chemicals.^[2]

Identifier	Value
IUPAC Name	1-bromo-2-methoxybenzene[3]
Synonyms	o-Bromoanisole, 2-Bromophenyl methyl ether, 1-Bromo-2-methoxybenzene[2][4][5]
CAS Number	578-57-4[4][5]
Chemical Formula	C ₇ H ₇ BrO[1][4]
Molecular Weight	187.04 g/mol [1][6]
InChI Key	HTDQSWDEWGSAMN-UHFFFAOYSA-N
SMILES	COc1ccccc1Br

Section 2: Hazard Identification and GHS Classification

2-Bromoanisole is classified as a hazardous substance under the OSHA Hazard Communication Standard (29 CFR 1910.1200).[5][7] The primary hazards are associated with irritation and environmental toxicity.

Hazard Classification	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[4][5]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[4][5]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory)	H335: May cause respiratory irritation[4]
Hazardous to the Aquatic Environment, Acute	Category 3	H402: Harmful to aquatic life[4]
Hazardous to the Aquatic Environment, Chronic	Category 3	H412: Harmful to aquatic life with long lasting effects[4]

GHS Label Elements:

- Pictogram: GHS07 (Exclamation Mark)[4]
- Signal Word: Warning[4][5]

Section 3: Physical and Chemical Properties

The physical and chemical properties of **2-Bromoanisole** are crucial for its safe handling and storage.

Property	Value
Appearance	Colorless to pale yellow liquid[1][2][7]
Odor	Characteristic aromatic odor[2]
Melting Point	2 - 3 °C (35.6 - 37.4 °F)[4]
Boiling Point	220 - 223 °C (428 - 433.4 °F)[4]
Flash Point	96 °C (204.8 °F) - Closed Cup[4][5]
Density	1.502 g/mL at 25 °C[7]
Solubility	Insoluble in water; soluble in organic solvents like ethanol and ether[2][6][8]
Vapor Pressure	0.28 mmHg[3]
Refractive Index	n _{20/D} 1.573

Section 4: Toxicological Data

Toxicological data indicates that **2-Bromoanisole** is harmful if swallowed and is a notable irritant.[7] The toxicological properties have not been fully investigated.[5][6]

Toxicity Endpoint	Species	Route	Value
LD50	Mouse	Oral	246 mg/kg[7]
LD50	Mouse	Intraperitoneal	1544 mg/kg[7]
LC50	Mouse	Inhalation	20 mg/m ³ [3]

- Acute Effects: Accidental ingestion may be harmful.[7] Inhalation of vapors or mists may cause respiratory discomfort and damage to health.[7] Direct eye contact can cause serious irritation, while skin contact leads to irritation.[4][5][7]
- Chronic Effects: There is limited evidence that repeated or long-term exposure may produce cumulative health effects.[7] Some animal studies suggest potential developmental toxicity. [7]

Note on Experimental Protocols: The data presented in this guide is sourced from standardized Safety Data Sheets. These documents report findings from established regulatory testing methods (e.g., OECD Guidelines for the Testing of Chemicals) rather than detailing specific, novel experimental research protocols. For detailed methodologies, users should refer to the relevant standardized guidelines.

Section 5: Handling, Storage, and Personal Protective Equipment

Proper handling and storage procedures are essential to minimize risk.

Handling:

- Use only in a well-ventilated area or outdoors.[4][9]
- Avoid all personal contact, including the inhalation of fumes, mists, or vapors.[4][7][9]
- Wash face, hands, and any exposed skin thoroughly after handling.[4][5]
- Do not eat, drink, or smoke when using this product.[4][9]
- Keep containers tightly closed when not in use.[6][9]

Storage:

- Store in a cool, dry, and well-ventilated area.[6][9]
- Keep containers securely sealed and protected from physical damage.[7][9]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[4][5][7]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or glasses that comply with OSHA's 29 CFR 1910.133 or European Standard EN166.[4][5] A face shield may be necessary for larger quantities.[4]
- Hand Protection: Wear suitable chemical-resistant gloves (e.g., PVC, Neoprene).[4][7] Glove selection depends on the frequency and duration of contact.[7]
- Skin and Body Protection: Wear suitable protective clothing, such as overalls or a lab coat, to prevent skin exposure.[4][6][7]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH or European Standard EN 149 approved respirator with an appropriate filter (e.g., Type A).[4][6][7]

Section 6: Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

First-Aid Measures:

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[4][6] Seek medical attention if symptoms persist.[4]
- Skin Contact: Remove contaminated clothing and wash the affected area with plenty of soap and water for at least 15 minutes.[4][6] If skin irritation occurs, get medical advice.[5]
- Eye Contact: Immediately rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do.[4] Seek immediate medical attention.[4]

- Ingestion: Do NOT induce vomiting.[4] Rinse the mouth with water and seek immediate medical attention.[4][6]

Firefighting Measures:

- Extinguishing Media: Use alcohol-resistant foam, dry chemical powder, carbon dioxide, or a water spray.[4]
- Specific Hazards: The product is combustible.[7] Heating under confinement may create a risk of explosion.[4] Thermal decomposition can produce toxic fumes, including carbon oxides and hydrogen bromide.[4][7]
- Protective Equipment: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[4][5]

Accidental Release Measures:

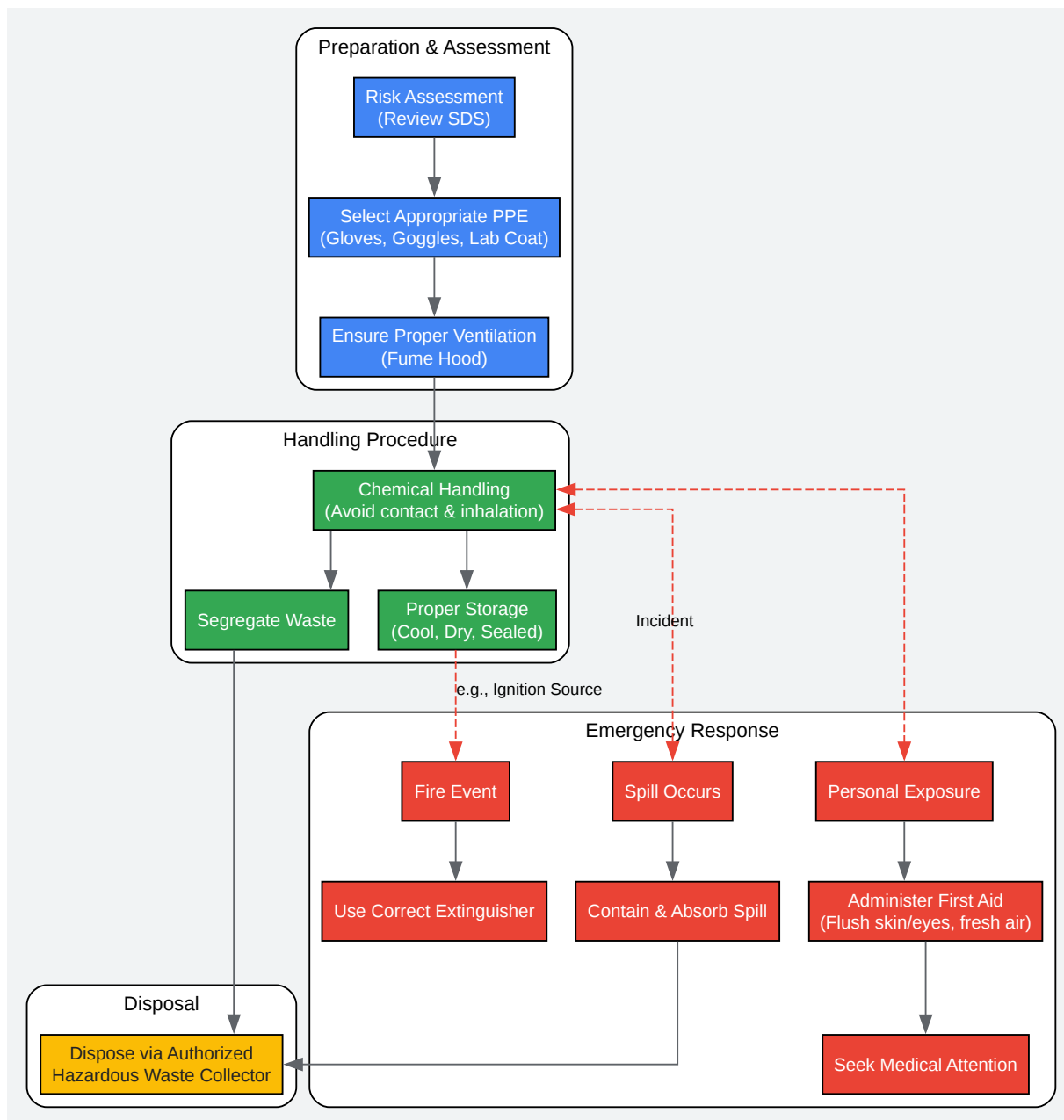
- Minor Spills: Remove all ignition sources.[7] Absorb the spill with inert material (e.g., sand, earth, vermiculite), and place it in a suitable, labeled container for disposal.[5][9]
- Major Spills: Evacuate the area and move upwind.[7][9] Alert emergency services.[7] Prevent the spillage from entering drains or waterways.[5][9] Contain the spill and clean it up using appropriate protective equipment.[9]

Section 7: Ecotoxicity

2-Bromoanisole is classified as harmful to aquatic life, with the potential for long-term adverse effects in the aquatic environment.[4][5][7] Release into the environment should be avoided.[4][7]

Section 8: Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **2-Bromoanisole**, from initial assessment to final disposal.



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Caption: Workflow for safe handling and emergency response for **2-Bromoanisole**.

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